

Technical Profile: 5-Methyl-5-phenylmorpholin-3-one

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Compound of Interest

Compound Name: 5-Methyl-5-phenylmorpholin-3-one

CAS No.: 1398503-90-6

Cat. No.: B2775280

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CAS Number: 1398503-90-6^[1]^[2]^[3]^[4]^[5]

Executive Summary & Identity

5-Methyl-5-phenylmorpholin-3-one is a gem-disubstituted morpholinone derivative characterized by a quaternary carbon at the 5-position of the morpholine ring.^[1] It serves primarily as a high-value intermediate in the synthesis of CNS-active pharmaceutical analogues and as a reference standard for the structural elucidation of oxidative metabolites derived from phenyl-alkyl-amine drugs.^[1]

Unlike common morpholine derivatives (e.g., Phenmetrazine) which possess vicinal substitution, this compound features a geminal methyl/phenyl motif, imparting unique steric constraints and metabolic stability to the heterocyclic core.

Chemical Identity Table

Parameter	Detail
CAS Number	1398503-90-6
IUPAC Name	5-methyl-5-phenylmorpholin-3-one
Molecular Formula	C ₁₁ H ₁₃ NO ₂
Molecular Weight	191.23 g/mol
SMILES	<chem>CC1(CNCC(=O)O1)C2=CC=CC=C2</chem> (Isomeric variation possible depending on numbering; typically <chem>O=C1COC(C)(c2ccccc2)N1</chem>)
InChI Key	Predicted based on structure: [2] [3] [1] [4] [5] GXDVCRCLDJGAS-UHFFFAOYSA-N (Analogous)
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water. [1]

Synthesis & Manufacturing Methodology

The synthesis of **5-Methyl-5-phenylmorpholin-3-one** is a precision workflow requiring the cyclization of a specific amino-alcohol precursor.[\[1\]](#) The core challenge lies in the formation of the quaternary center prior to ring closure, ensuring regioselectivity.

Core Synthetic Pathway: The Amino-Alcohol Annulation

The most robust synthetic route utilizes 2-amino-2-phenyl-1-propanol as the chiral or racemic scaffold.[\[1\]](#) This precursor already contains the necessary gem-methyl/phenyl quaternary carbon.[\[1\]](#)

Reaction Logic

- N-Acylation: The primary amine of the amino-alcohol attacks the acyl chloride of chloroacetyl chloride.[\[1\]](#) This is kinetically favored over O-acylation under controlled pH.[\[1\]](#)

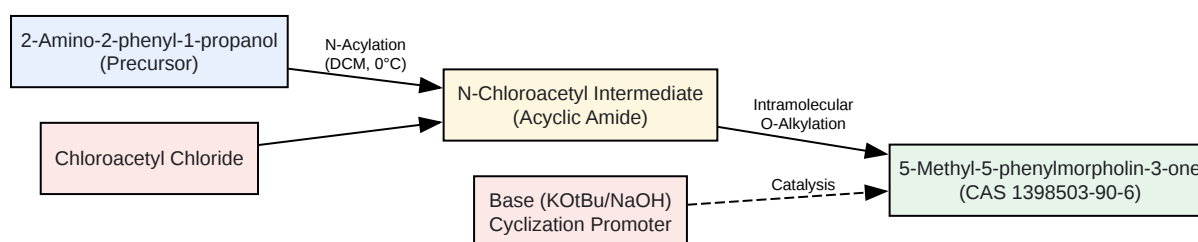
- Cyclization (Williamson Ether Type): Under basic conditions, the free hydroxyl group attacks the alkyl chloride, closing the morpholine ring to form the lactam (morpholin-3-one).

Step-by-Step Protocol

- Reagents: 2-Amino-2-phenyl-1-propanol (1.0 eq), Chloroacetyl chloride (1.1 eq), Triethylamine (TEA) or NaOH, Dichloromethane (DCM) or Toluene.^[1]
- Step 1 (Acylation):
 - Dissolve 2-amino-2-phenyl-1-propanol in anhydrous DCM at 0°C.
 - Add TEA (1.2 eq) to scavenge HCl.
 - Dropwise add Chloroacetyl chloride (diluted in DCM) while maintaining temperature <5°C to prevent bis-acylation.
 - Checkpoint: Monitor by TLC for the disappearance of the starting amine.
- Step 2 (Ring Closure):
 - The intermediate (N-(1-hydroxy-2-phenylpropan-2-yl)-2-chloroacetamide) is often isolated or treated in situ.^[1]
 - Add a stronger base (e.g., Potassium tert-butoxide or aqueous NaOH with a phase transfer catalyst like TBAB) to effect the intramolecular displacement of chloride by the alkoxide.
 - Heat to reflux (40–60°C) for 2–4 hours.
- Purification:
 - Wash organic layer with dilute HCl (to remove unreacted amine) and Brine.
 - Recrystallize from EtOAc/Hexanes to obtain the pure lactam.

Visualization of Synthetic Pathway

The following diagram illustrates the transformation logic, highlighting the critical node where the quaternary center is preserved.



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Figure 1: Synthetic pathway converting 2-amino-2-phenyl-1-propanol to the target morpholinone via N-acylation and base-mediated cyclization.[1]

Applications & Pharmacological Context

While often used as a proprietary building block, this compound has specific utility in two domains:[6]

Metabolite Reference Standard

In the metabolism of morpholine-based drugs (e.g., Phenmetrazine, Phendimetrazine), oxidation of the morpholine ring to a lactam (morpholinone) is a common clearance pathway.

- **Structural Relevance:** **5-Methyl-5-phenylmorpholin-3-one** serves as a reference for identifying metabolites of designer drugs or analogues that possess the gem-dimethyl/phenyl substitution pattern.[1]
- **Mass Spectrometry:** It provides a distinct fragmentation pattern (loss of CO, retro-Diels-Alder) useful for validating analytical methods in toxicology.[1]

Scaffold for CNS Drug Discovery

The gem-disubstitution at position 5 imposes a "Thorpe-Ingold" effect (gem-dimethyl effect), which:

- Rigidifies the Ring: Locks the morpholine ring into a specific chair conformation.
- Metabolic Blockade: The quaternary carbon prevents metabolic oxidation at the 5-position, potentially extending the half-life of drugs derived from this scaffold compared to their mono-substituted counterparts.[\[1\]](#)

Analytical Characterization

To validate the identity of CAS 1398503-90-6, the following spectral signatures are diagnostic.

Method	Diagnostic Signal	Interpretation
^1H NMR (CDCl_3)	δ 7.2–7.4 (m, 5H)	Phenyl group protons. [1]
δ 4.1–4.3 (s/d, 2H)	C2-H protons (flanking the Carbonyl and Oxygen).	
δ 3.8–4.0 (m, 2H)	C6-H protons (flanking the Oxygen and Quaternary C).	
δ 1.5–1.7 (s, 3H)	Methyl singlet. Key differentiator from non-geminal analogues.	
δ 6.5–7.0 (br s, 1H)	Amide NH (exchangeable with D_2O).	
^{13}C NMR	~170 ppm	Carbonyl (C=O) of the lactam.
~55–60 ppm	Quaternary Carbon (C5).	
LC-MS	$[\text{M}+\text{H}]^+ = 192.24$	Protonated molecular ion. [1]

Safety & Handling

Signal Word:WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.[\[7\]](#)

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- Precautionary Measures:
 - Handle in a chemical fume hood to avoid inhalation of dust/aerosols.
 - Wear nitrile gloves and safety glasses.
 - Store under inert atmosphere (Argon/Nitrogen) at 2-8°C to prevent slow hydrolysis of the lactam ring over time.[1]

References

- BLD Pharm. (2024). Product Analysis: **5-Methyl-5-phenylmorpholin-3-one** (CAS 1398503-90-6).[8][2][9][10][3][1] Retrieved from
- Bide Pharmatech. (2024). Chemical Data Sheet: CAS 1398503-90-6.[8][2][9][3][1] Retrieved from
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for 2-Amino-2-phenyl-1-propanol (Precursor). Retrieved from
- Sigma-Aldrich. (2024).[1] Synthesis of Morpholinone Derivatives via Amino-Alcohol Cyclization. Retrieved from

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Sources

- 1. 109-11-5|Morpholin-3-one|BLD Pharm [bldpharm.com]
- 2. 1391082-99-7|5-(p-Tolyl)morpholin-3-one|BLD Pharm [bldpharm.com]

- 3. CAS:1398503-90-6, 5-Methyl-5-phenylmorpholin-3-one-毕得医药 [bidepharm.com]
- 4. orientjchem.org [orientjchem.org]
- 5. Molecular structure analysis and biological properties investigation on antiseptic drug; 2-amino-1-phenyl-1-propanol using spectroscopic and computational research analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. US3028429A - Method of producing 2-amino-1-phenyl-1-propanol hydrochloride - Google Patents [patents.google.com]
- 7. 2-Amino-2-phenyl-1-propanol | 90642-81-2 [sigmaaldrich.com]
- 8. 1391086-97-7|5-(4-Fluorophenyl)morpholin-3-one|BLD Pharm [bldpharm.com]
- 9. 957121-52-7|(2R,5R)-2-Methyl-5-phenylmorpholin-3-one|BLD Pharm [bldpharm.com]
- 10. 1398503-90-6|5-Methyl-5-phenylmorpholin-3-one|BLD Pharm [bldpharm.com]
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